

Prochlorperazine-d8: A Comprehensive Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: *Prochlorperazine-d8*
(hydrochloride)

Cat. No.: *B10821203*

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This guide provides an in-depth exploration of Prochlorperazine-d8, a deuterated analog of the widely used antiemetic and antipsychotic drug, prochlorperazine. Designed for researchers, scientists, and drug development professionals, this document delves into the core chemical properties, structure, and critical applications of Prochlorperazine-d8, with a particular focus on its role as an internal standard in bioanalytical assays. The insights provided herein are grounded in established scientific principles and field-proven methodologies to ensure both technical accuracy and practical relevance.

Introduction: The Rationale for Isotopic Labeling

In modern drug metabolism and pharmacokinetic (DMPK) studies, the use of stable isotope-labeled internal standards is the gold standard for quantitative bioanalysis using mass spectrometry.^[1] Prochlorperazine-d8 is a prime example of such a standard, where eight hydrogen atoms in the piperazine ring have been replaced with deuterium. This isotopic substitution renders the molecule chemically identical to prochlorperazine in terms of its physicochemical properties and reactivity, yet distinguishable by its mass-to-charge ratio (m/z) in a mass spectrometer.

The fundamental advantage of using a stable isotope-labeled internal standard like Prochlorperazine-d8 is its ability to co-elute chromatographically with the unlabeled analyte (prochlorperazine). This co-elution ensures that any variations encountered during sample preparation, such as extraction inconsistencies, matrix effects, and ionization suppression or enhancement, affect both the analyte and the internal standard to the same degree.^[1] Consequently, the ratio of the analyte's signal to the internal standard's signal remains constant, leading to highly accurate and precise quantification.

Physicochemical Properties and Structural Elucidation

A thorough understanding of the physicochemical properties of Prochlorperazine-d8 is essential for its effective use in analytical method development. These properties are summarized in the table below.

Property	Value	Source(s)
IUPAC Name	2-chloro-10-[3-(2,2,3,3,5,5,6,6-octadeuterio-4-methylpiperazin-1-yl)propyl]phenothiazine	[2]
Synonyms	Prochlorperazine (piperazine-d8), Compazine-d8	[3]
Molecular Formula	C ₂₀ H ₁₆ D ₈ ClN ₃ S	[3]
Molecular Weight	382.0 g/mol (for the free base)	[2]
Formula Weight	454.9 g/mol (for the dihydrochloride salt)	[3]
CAS Number	2930627-64-6 (dihydrochloride salt)	[3]
Physical Form	Solid	[3]
Purity	≥98%	[3]
Solubility	Soluble in DMSO	[3]
Melting Point	~228 °C (for non-deuterated prochlorperazine)	[4]
XLogP3	4.9	[2]

Molecular Structure

The molecular structure of Prochlorperazine-d8 consists of a phenothiazine core, substituted with a chlorine atom at the 2-position and a deuterated N-methylpiperazinylpropyl side chain at the 10-position. The eight deuterium atoms are located on the piperazine ring, which is the key feature for its use as an internal standard.

2D Chemical Structure of Prochlorperazine-d8:

Synthesis and Isotopic Labeling

The synthesis of prochlorperazine typically involves the reaction of 2-chloro-10H-phenothiazine with 1-(3-chloropropyl)-4-methylpiperazine in the presence of a strong base like sodium amide. [5] The synthesis of Prochlorperazine-d8 follows a similar pathway, but utilizes a deuterated piperazine intermediate.

A common strategy for introducing deuterium atoms into a molecule is through aldehyde-amine condensation followed by a deuteration reaction with heavy water (D₂O). [6] For Prochlorperazine-d8, this would likely involve the synthesis of a deuterated piperazine precursor, which is then coupled to the phenothiazine core. The high isotopic purity of commercially available Prochlorperazine-d8 is crucial for its function as an internal standard, as it minimizes signal overlap with the unlabeled analyte.

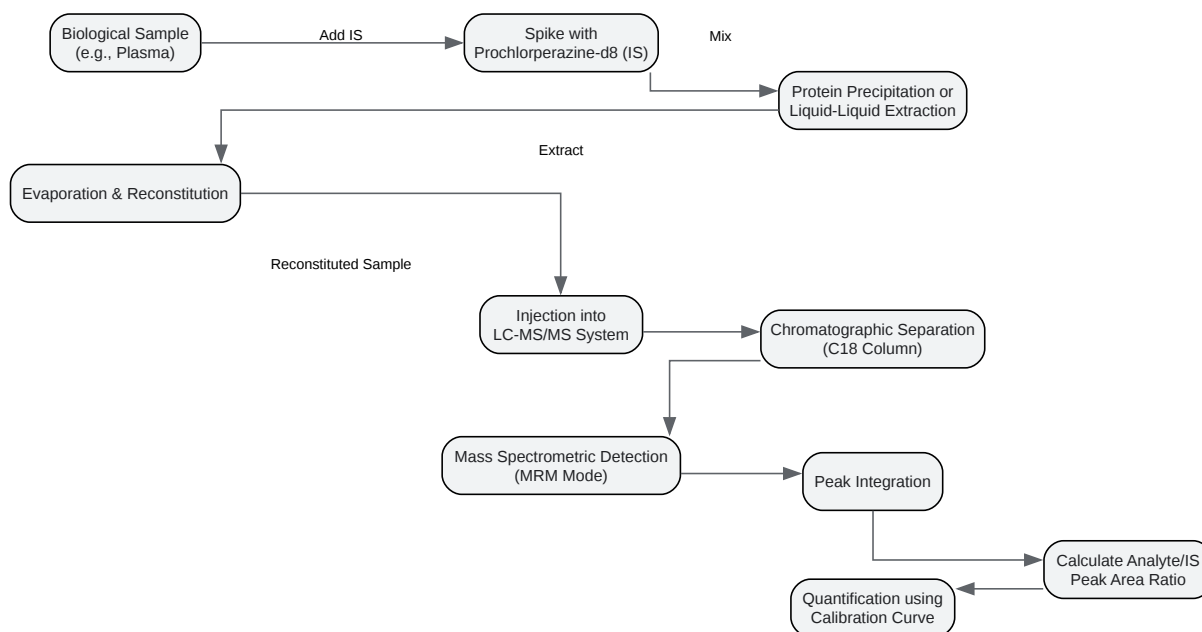
Application in Bioanalytical Methodologies

The primary application of Prochlorperazine-d8 is as an internal standard for the quantification of prochlorperazine in biological matrices such as plasma and serum. [3] This is most commonly achieved using liquid chromatography-tandem mass spectrometry (LC-MS/MS), a highly sensitive and selective analytical technique.

Rationale for Use in LC-MS/MS

In a typical LC-MS/MS workflow, a known amount of Prochlorperazine-d8 is added to the biological sample at the beginning of the sample preparation process. [1] The sample then undergoes extraction to remove proteins and other interfering substances. The extract is subsequently injected into the LC-MS/MS system. The mass spectrometer is set to monitor specific mass transitions for both prochlorperazine and Prochlorperazine-d8, allowing for their simultaneous detection and quantification.

The following diagram illustrates a typical bioanalytical workflow utilizing Prochlorperazine-d8 as an internal standard.



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Caption: Bioanalytical workflow for prochlorperazine quantification.

Experimental Protocol: Quantification of Prochlorperazine in Human Plasma

The following is a representative step-by-step protocol for the quantification of prochlorperazine in human plasma using Prochlorperazine-d8 as an internal standard, based on established methodologies.^{[7][8]}

1. Preparation of Standards and Quality Controls (QCs):

- Prepare stock solutions of prochlorperazine and Prochlorperazine-d8 in a suitable organic solvent (e.g., methanol).
- Prepare a series of calibration standards by spiking blank human plasma with known concentrations of prochlorperazine.
- Prepare QC samples at low, medium, and high concentrations in the same manner.

2. Sample Preparation (Protein Precipitation):

- To 100 μ L of plasma sample (unknown, standard, or QC), add 10 μ L of Prochlorperazine-d8 working solution (internal standard).
- Vortex mix for 30 seconds.
- Add 300 μ L of acetonitrile to precipitate proteins.
- Vortex mix for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube or 96-well plate.
- Evaporate the supernatant to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 μ L of the mobile phase.

3. LC-MS/MS Conditions:

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A reversed-phase C18 column (e.g., 50 x 2.1 mm, 3 μ m).^[7]
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., 10 mM ammonium acetate, pH 3.6) and an organic solvent (e.g., methanol or acetonitrile).^[8]
- Flow Rate: 0.2-0.5 mL/min.
- Injection Volume: 5-10 μ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Detection Mode: Multiple Reaction Monitoring (MRM).
- Monitor a specific precursor ion to product ion transition for prochlorperazine (e.g., m/z 374.1 $\rightarrow$ 113.1).
- Monitor a specific precursor ion to product ion transition for Prochlorperazine-d8 (e.g., m/z 382.2 $\rightarrow$ 121.2).

4. Data Analysis:

- Integrate the peak areas for both prochlorperazine and Prochlorperazine-d8.

- Calculate the peak area ratio of prochlorperazine to Prochlorperazine-d8.
- Construct a calibration curve by plotting the peak area ratio versus the concentration of the calibration standards.
- Determine the concentration of prochlorperazine in the unknown samples and QCs by interpolating their peak area ratios from the calibration curve.

Conclusion

Prochlorperazine-d8 is an indispensable tool in the field of drug development and clinical research. Its use as an internal standard in LC-MS/MS bioassays provides a robust and reliable method for the accurate quantification of prochlorperazine in complex biological matrices. The principles and protocols outlined in this guide are intended to provide a solid foundation for researchers and scientists to develop and validate high-quality bioanalytical methods, ultimately contributing to a better understanding of the pharmacokinetics and therapeutic efficacy of prochlorperazine.

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- To cite this document: BenchChem. [Prochlorperazine-d8: A Comprehensive Technical Guide for Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10821203/docs#prochlorperazine-d8-a-comprehensive-technical-guide-for-drug-development-professionals>]

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